

Structural Characterization & Chiral Resolution of (R)-1-(4-Methoxyphenyl)butan-1-amine Salts

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Compound of Interest

Compound Name: (R)-1-(4-Methoxyphenyl)butan-1-amine

Cat. No.: B13974213

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Executive Summary

The structural analysis of **(R)-1-(4-Methoxyphenyl)butan-1-amine** salts represents a critical junction in pharmaceutical development, bridging the gap between synthetic resolution and solid-state bioavailability. As a lipophilic homolog of the classic resolving agent 1-phenylethylamine, this molecule presents unique crystallographic challenges, specifically regarding the conformational flexibility of the butyl chain and the electronic influence of the para-methoxy group.

This guide details the protocol for the crystallization, X-ray diffraction (XRD) analysis, and absolute configuration determination of these salts. It is designed to move beyond basic data collection, focusing on the causality of crystal packing and the rigorous validation of chiral purity.

Molecular Architecture & Salt Selection Strategy

The Structural Challenge

The target molecule, **(R)-1-(4-Methoxyphenyl)butan-1-amine**, possesses three distinct features that dictate its solid-state behavior:

- **Chiral Center (C1):** The primary amine attachment point, requiring rigorous determination of the (R)-configuration.
- **Flexible Tail (Butyl):** Unlike ethyl analogs, the butyl chain introduces significant degrees of freedom, often leading to crystallographic disorder or lower melting points.
- **H-Bond Acceptor (Methoxy):** The p-OMe group acts as a weak hydrogen bond acceptor, potentially creating secondary networks that compete with the primary charge-assisted hydrogen bonds (CAHB) of the salt.

The pKa Rule and Counter-ion Selection

Successful salt formation relies on the

rule. For a stable salt species suitable for XRD, the difference between the pKa of the base (amine) and the acid (counter-ion) should generally be

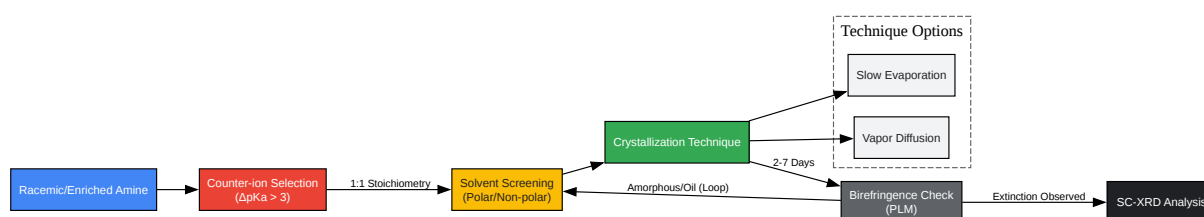
- Target Amine pKa: ~10.0 (Estimated based on benzylamine analogs).
- Recommended Counter-ions:
 - For Chiral Resolution: (S)-Mandelic Acid (pKa 3.4), (L)-Tartaric Acid (pKa 2.98).
 - For Bioavailability/Structure: Hydrochloric Acid (pKa -7), Hydrobromic Acid (for heavy atom phasing).

Experimental Protocol: Salt Screening & Crystallogenesis

To obtain single crystals suitable for SC-XRD, we employ a self-validating screening workflow.

Workflow Visualization

The following diagram outlines the logical flow from free base to diffraction-quality crystal.



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Caption: Logical workflow for salt screening and crystallization. Note the feedback loop if amorphous solids are obtained.

Crystallization Methodologies

For this specific lipophilic amine, water/alcohol mixtures often yield oils. The following protocols are optimized for alkyl-aryl amines.

Protocol A: Vapor Diffusion (Preferred for X-ray Quality)

- Inner Vial: Dissolve 20 mg of the amine salt in 0.5 mL of a "Good Solvent" (e.g., Methanol or Ethanol).
- Outer Vial: Place the inner vial (uncapped) inside a larger jar containing 5 mL of "Anti-Solvent" (e.g., Diethyl ether or Hexane).
- Mechanism: The volatile anti-solvent slowly diffuses into the alcohol, gently increasing supersaturation. This minimizes nucleation sites, promoting fewer, larger crystals.

Protocol B: Slow Evaporation (High Throughput)

- Dissolve salt in Acetone/Water (9:1).
- Cover with parafilm and poke 3-5 pinholes.
- Allow to stand at 4°C. Lower temperatures reduce the kinetic energy of the flexible butyl chain, aiding in ordering the lattice.

Single Crystal X-Ray Diffraction (SC-XRD) Workflow

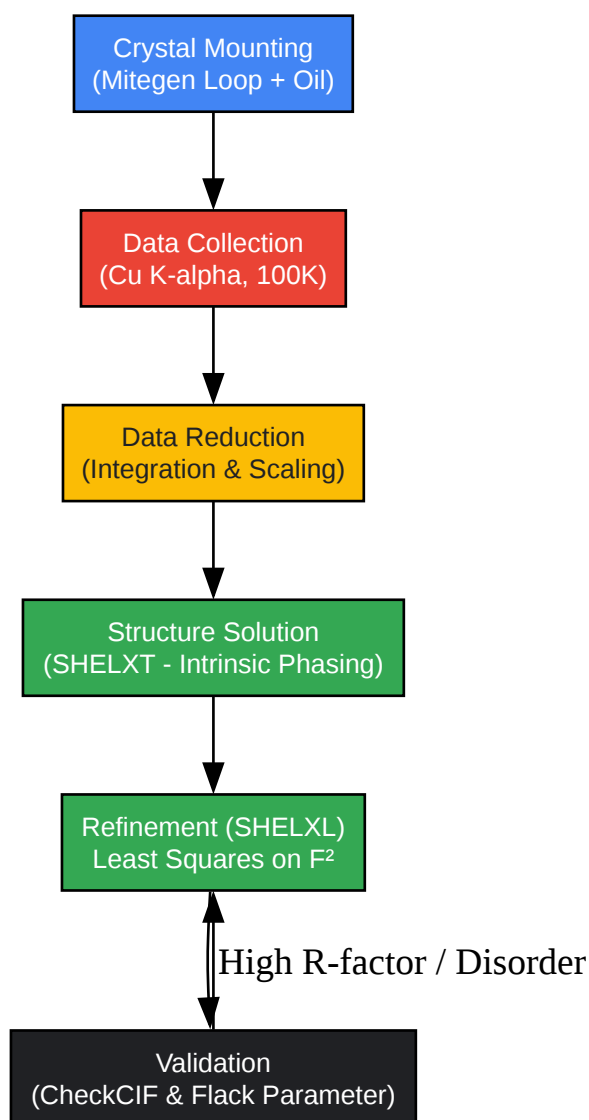
Once a crystal is harvested, the focus shifts to data collection strategy, particularly for absolute configuration determination.

Data Collection Parameters[1]

- Radiation Source: Cu K
(
Å).
 - Why: For organic salts (C, H, N, O), Molybdenum (Mo) radiation often produces weak anomalous scattering. Copper radiation maximizes the anomalous signal of Oxygen and Nitrogen, which is crucial for assigning the (R) configuration if no heavy atom (Cl, Br) is present.
- Temperature: 100 K (Cryogenic).
 - Why: Essential to "freeze" the thermal motion of the flexible butyl chain. Room temperature data will likely show high thermal ellipsoids or disorder for the terminal carbons (C3, C4 of the butyl group).

Structure Solution & Refinement

The phase problem is typically solved using Direct Methods (SHELXT) or Intrinsic Phasing.



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Caption: SC-XRD data processing pipeline. Iterative refinement is required to model butyl chain disorder.

Structural Analysis & Interpretation

When analyzing the solved structure of **(R)-1-(4-Methoxyphenyl)butan-1-amine** salts, focus on these three critical areas.

The Hydrogen Bond Network

In diastereomeric salts (e.g., with Mandelate), expect a Charge-Assisted Hydrogen Bond (CAHB) network.

- Primary Interaction: The protonated amine nitrogen () acts as a donor to the carboxylate oxygen () of the acid.
- Distance: Look for distances between 2.7 Å and 2.9 Å.
- Geometry: This interaction typically anchors the chiral recognition, forming a 2-point "handshake" that discriminates between (R) and (S) enantiomers.

Packing Motifs: The "Chiral Bilayer"

Lipophilic amines often crystallize in bilayers.

- Hydrophilic Layer: Ammonium heads and counter-ions form a polar sheet.
- Hydrophobic Layer: The butyl chains and aryl rings extend outward, interdigitating with adjacent layers.
- Analysis: Check the packing index. If the butyl chains are loosely packed, you may observe high thermal parameters () for the terminal methyl group.

Absolute Configuration: The Flack Parameter

This is the definitive metric for chiral purity.

- Definition: The Flack parameter () quantifies the fit of the inverted structure to the diffraction data.
- Interpretation:

- (with small standard deviation, e.g., < 0.05): Correct Absolute Structure.
- : Inverted Structure (You have the enantiomer).
- : Racemic Twin (Crystal contains both enantiomers).
- Critical Step: If using a light-atom salt (e.g., Mandelate), ensure the Friedel pairs are merged correctly during data reduction to preserve anomalous signal.

Data Presentation Standards

When reporting the structure, summarize the crystallographic data in a standardized table. Below is the required template for this class of compounds.

Table 1: Critical Crystallographic Parameters (Template)

Parameter	Description	Target Value (Quality Indicator)
Crystal System	Symmetry of the lattice	Monoclinic or Orthorhombic (Common for chiral salts)
Space Group	Chiral space group	, (Must NOT be centrosymmetric like)
Z	Molecules per unit cell	Typically 2 or 4
R1 [$I > 2\sigma(I)$]	Agreement factor	< 0.05 (5%) indicates high quality
Flack Parameter	Absolute structure	or better
Goodness-of-Fit	Model quality	$\sim 1.0 - 1.1$
Completeness	Data coverage	$> 99\%$ (Crucial for correct Flack param)

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